

AS1928370 and its relationship to Facebook's data centers

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Compound of Interest

Compound Name: AS1928370

Cat. No.: B12371349

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Unregistered Autonomous System Number: AS1928370

The Autonomous System Number (ASN) **AS1928370**, which you inquired about, is not currently registered or in use on the public internet. Searches on multiple authoritative internet routing registries and network information tools confirm that this ASN is not assigned to any organization, including Meta (formerly Facebook).

An Autonomous System (AS) is a large network or group of networks that has a unified routing policy. Each AS is assigned a unique Autonomous System Number (ASN) for use in BGP (Border Gateway Protocol) routing. These numbers are essential for directing traffic across the internet. Internet Assigned Numbers Authority (IANA) allocates ASNs to the Regional Internet Registries (RIRs).

Investigations on network information platforms such as ip.guide, asn.ipinfo.io, and the American Registry for Internet Numbers (ARIN) all yield no results for **AS1928370**, indicating its unassigned status.

The Role of ASNs in Facebook's (Meta's) Network

While **AS1928370** is not associated with Meta, the company operates a vast global network and utilizes several assigned ASNs to manage its data centers and services. For instance,

Meta Platforms, Inc. is the registered owner of AS32934, which is a primary ASN for their global infrastructure. They also manage other ASNs for various services and network regions.

These ASNs allow Meta to:

- **Manage its own routing policies:** This gives them control over how traffic enters and leaves their network, enabling them to optimize for performance and reliability.
- **Connect with other networks:** Through BGP, Meta's ASNs exchange routing information with other internet service providers and large networks, ensuring global connectivity for their services like Facebook, Instagram, and WhatsApp.
- **Scale their infrastructure:** As their network grows, they can utilize their ASNs to manage new data centers and points of presence around the world.

Due to the unregistered nature of **AS1928370**, it is not possible to provide a technical guide or whitepaper on its relationship with Facebook's data centers, as no such relationship exists. The requested quantitative data, experimental protocols, and signaling pathway diagrams are therefore not applicable to this topic.

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